

# A Comprehensive Technical Guide to the Safe Handling of Tetradecylamine-d29

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## Compound of Interest

Compound Name: Tetradecylamine-d29

Cat. No.: B1456025

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Tetradecylamine-d29**. The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive understanding of the potential hazards and necessary precautions. This document is intended for professionals in research and drug development who may be working with this compound.

## Chemical Identification and Properties

**Tetradecylamine-d29** is the deuterated form of Tetradecylamine. While specific safety data for the deuterated compound is limited, the safety profile is expected to be analogous to that of the parent compound, Tetradecylamine.

Property	Value	Source
Chemical Formula	C14H2D29N	[1]
Molecular Weight	242.58 g/mol	[1]
CAS Number	204244-82-6	[1][2]
Appearance	Solid	[2]
Color	White to off-white	[2]
Melting Point	38-40 °C (100-104 °F)	[1][2][3]
Boiling Point	291 °C (556 °F)	[2]
Vapor Pressure	< 0.1 mmHg @ 20 °C	[4]
Solubility	Soluble in Chloroform, Methanol. Low water solubility.	[5]

## Hazard Identification and Classification

Tetradecylamine is considered a hazardous substance.[4] It is crucial to understand the associated risks to ensure safe handling.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.[6]
- H315: Causes skin irritation.[7]
- H317: May cause an allergic skin reaction (sensitization).[4]
- H318: Causes serious eye damage.[4]
- H335: May cause respiratory irritation.[3][7]
- H400: Very toxic to aquatic life.[3][7]

Signal Word: Danger[6]

## Toxicological Information

Accidental ingestion may be harmful, with animal experiments indicating that ingestion of less than 150 grams could be fatal or cause serious health damage.[4] The material can cause chemical burns in the oral cavity and gastrointestinal tract if ingested.[4]

Toxicity Data	Value	Species	Source
LD50 (Intraperitoneal)	700 mg/kg	Mouse	[2]

Potential Health Effects:

- Eyes: Causes severe eye damage. Vapors or mists can be extremely irritating.[2][4]
- Skin: May be harmful if absorbed through the skin. Causes severe skin burns.[2] May cause sensitization by skin contact.[4]
- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[2][4]
- Ingestion: Harmful if swallowed.[2]

## Experimental Protocols Overview

While specific, detailed experimental protocols for the toxicological data of **Tetradecylamine-d29** are not publicly available, the hazard classifications are typically determined through standardized testing methodologies recognized by regulatory bodies. These include:

- Acute Oral Toxicity Studies (e.g., OECD Guideline 420, 423, or 425): These studies are conducted to determine the lethal dose 50 (LD50), which is the dose of a substance that is lethal to 50% of a test population. This data informs the "Harmful if swallowed" classification.
- Skin Corrosion/Irritation Studies (e.g., OECD Guideline 404): These in vivo or in vitro tests assess the potential of a substance to cause irreversible or reversible skin damage. This is the basis for the "Causes severe skin burns and skin irritation" classification.

- Serious Eye Damage/Irritation Studies (e.g., OECD Guideline 405): These studies evaluate the potential for a substance to cause tissue damage in the eye or serious physical decay of vision. This supports the "Causes serious eye damage" classification.
- Skin Sensitization Studies (e.g., OECD Guideline 429): These tests are used to determine if a substance can induce an allergic response following skin contact. This is relevant for the "May cause SENSITIZATION by skin contact" warning.[4]
- Aquatic Toxicity Studies (e.g., OECD Guideline 203): These experiments assess the impact of a substance on aquatic organisms and are the basis for the "Very toxic to aquatic organisms" classification.[4]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure a safe working environment.

### Handling:

- Avoid all personal contact, including inhalation.[4]
- Use in a well-ventilated area or under a laboratory fume hood.[2][4]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6] For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.
- Do not eat, drink, or smoke when handling this product.[4]
- Wash hands thoroughly with soap and water after handling.[4]
- Keep containers securely sealed when not in use.[4]
- Avoid formation of dust and aerosols.[2]

### Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[4]

- Store away from incompatible materials such as acids, acid anhydrides, acid chlorides, and oxidizing agents.[\[4\]](#)
- Store locked up.[\[6\]](#)
- Protect containers from physical damage and check regularly for leaks.[\[4\]](#)

## Emergency and First Aid Procedures

In case of exposure, immediate action is required.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get emergency medical help immediately.[\[2\]](#)
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap. Get emergency medical help immediately.[\[2\]](#)
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Get emergency medical help immediately.[\[2\]](#)
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and get emergency medical help immediately.[\[2\]](#)

## Spill and Disposal Procedures

Spills:

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Avoid breathing dust and vapors.[\[4\]](#)
- Contain and absorb the spill with inert material such as sand, earth, or vermiculite.[\[4\]](#)
- Collect the material in a suitable, closed container for disposal.[\[2\]](#)

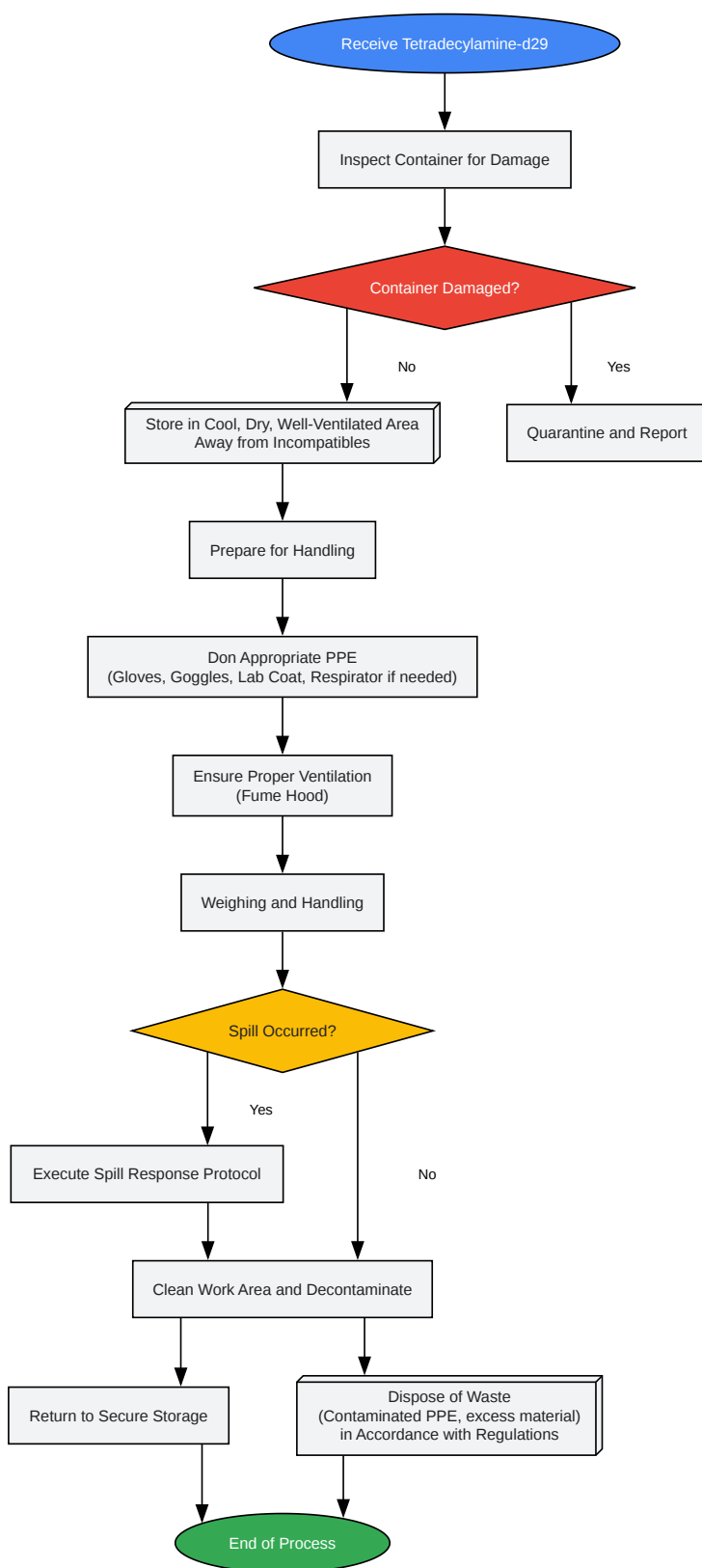
- Do not let the product enter drains or waterways.[\[2\]](#)

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.

## Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **Tetradecylamine-d29** from receipt to disposal.



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